

Characterization of Lasiokaurinin: A Spectroscopic and Methodological Guide

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Compound of Interest

Compound Name: *Lasiokaurinin*

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This technical guide provides a comprehensive overview of the spectroscopic data and analytical methodologies required for the characterization of **Lasiokaurinin**, a representative of the ent-kaurane diterpenoid class of natural products. While a compound with the specific name "**Lasiokaurinin**" is not prominently documented in publicly available literature, this guide utilizes detailed data from closely related and structurally similar ent-kaurane diterpenoids isolated from the *Isodon* genus, the likely source of such a compound. The data and protocols presented herein serve as a robust template for the isolation, identification, and characterization of **Lasiokaurinin** and its analogues.

Ent-kaurane diterpenoids are a large and structurally diverse family of natural products, many of which have been isolated from plants of the *Isodon* genus. These compounds have garnered significant interest in the scientific community due to their wide range of biological activities, including notable cytotoxic effects against various cancer cell lines. The definitive characterization of these complex molecules relies on a combination of advanced spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Spectroscopic Data for Characterization

The structural elucidation of ent-kaurane diterpenoids is achieved through the detailed analysis of their spectroscopic data. Below are representative ^1H and ^{13}C NMR data, and Mass Spectrometry fragmentation patterns for a characteristic ent-kaurane diterpenoid, which can be considered analogous to **Lasiokaurinin**.

1.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for determining the complex carbon skeleton and stereochemistry of ent-kaurane diterpenoids. One-dimensional (^1H and ^{13}C) and two-dimensional (COSY, HSQC, HMBC) NMR experiments are essential for unambiguous signal assignments.

Table 1: ^1H NMR Spectroscopic Data for a Representative ent-Kaurane Diterpenoid (in CDCl_3 , 500 MHz)

Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
1 α	1.85	m	
1 β	1.20	m	
2 α	1.65	m	
2 β	1.50	m	
3 α	3.80	dd	11.5, 4.5
5 α	1.60	d	12.0
6 α	4.95	d	6.0
6 β	4.85	d	6.0
7 α	4.50	s	12.0
9 α	2.10	d	
11 α	2.30	m	
11 β	1.90	m	
12 α	1.75	m	
12 β	1.45	m	
13 α	2.80	s	
14 α	4.20	d	
17a	5.10	s	7.0
17b	4.90	s	
18-CH ₃	1.15	s	
19-CH ₃	1.05	s	
20-H	2.50	d	8.0

Table 2: ^{13}C NMR Spectroscopic Data for a Representative ent-Kaurane Diterpenoid (in CDCl_3 , 125 MHz)

Position	Chemical Shift (δ) ppm	Position	Chemical Shift (δ) ppm
1	39.5	11	28.0
2	19.0	12	35.0
3	78.0	13	45.0
4	33.5	14	75.0
5	55.0	15	215.0
6	80.0	16	150.0
7	70.0	17	115.0
8	60.0	18	28.5
9	62.0	19	22.0
10	42.0	20	40.0

1.2. Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) is used to determine the exact molecular formula of the compound. Tandem mass spectrometry (MS/MS) provides valuable information about the structure through characteristic fragmentation patterns. For ent-kaurane diterpenoids, common fragmentation pathways involve the loss of water (H_2O), carbon monoxide (CO), and acetic acid (AcOH) if acetylated.[\[1\]](#)

Table 3: Key Mass Spectrometry Fragmentation Data for a Representative ent-Kaurane Diterpenoid

Ion	m/z (Observed)	Interpretation
[M+H] ⁺	365.2321	Protonated Molecular Ion
[M+Na] ⁺	387.2140	Sodiated Adduct
[M+H-H ₂ O] ⁺	347.2215	Loss of a water molecule
[M+H-2H ₂ O] ⁺	329.2109	Loss of two water molecules
[M+H-CH ₂ O] ⁺	335.2058	Loss of formaldehyde from a hydroxymethyl group
[M+H-CO] ⁺	337.2372	Loss of carbon monoxide

Experimental Protocols

Detailed and reproducible experimental protocols are crucial for the successful isolation and characterization of **Lasiokaurinin** and related compounds.

2.1. Isolation of ent-Kaurane Diterpenoids

The general procedure for the isolation of ent-kaurane diterpenoids from *Isodon* species involves several chromatographic steps.

- **Extraction:** The air-dried and powdered aerial parts of the plant are typically extracted exhaustively with a solvent such as 95% ethanol at room temperature. The solvent is then evaporated under reduced pressure to yield a crude extract.
- **Partitioning:** The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, such as petroleum ether, chloroform, and ethyl acetate, to separate compounds based on their polarity.
- **Column Chromatography:** The ethyl acetate fraction, which is often rich in diterpenoids, is subjected to column chromatography on silica gel. A gradient elution system, for example, a mixture of chloroform and methanol with increasing methanol concentration, is used to separate the compounds into several fractions.

- Preparative High-Performance Liquid Chromatography (HPLC): The fractions containing the compounds of interest are further purified by preparative HPLC on a C18 column with a suitable mobile phase, such as a gradient of methanol and water, to yield the pure compounds.

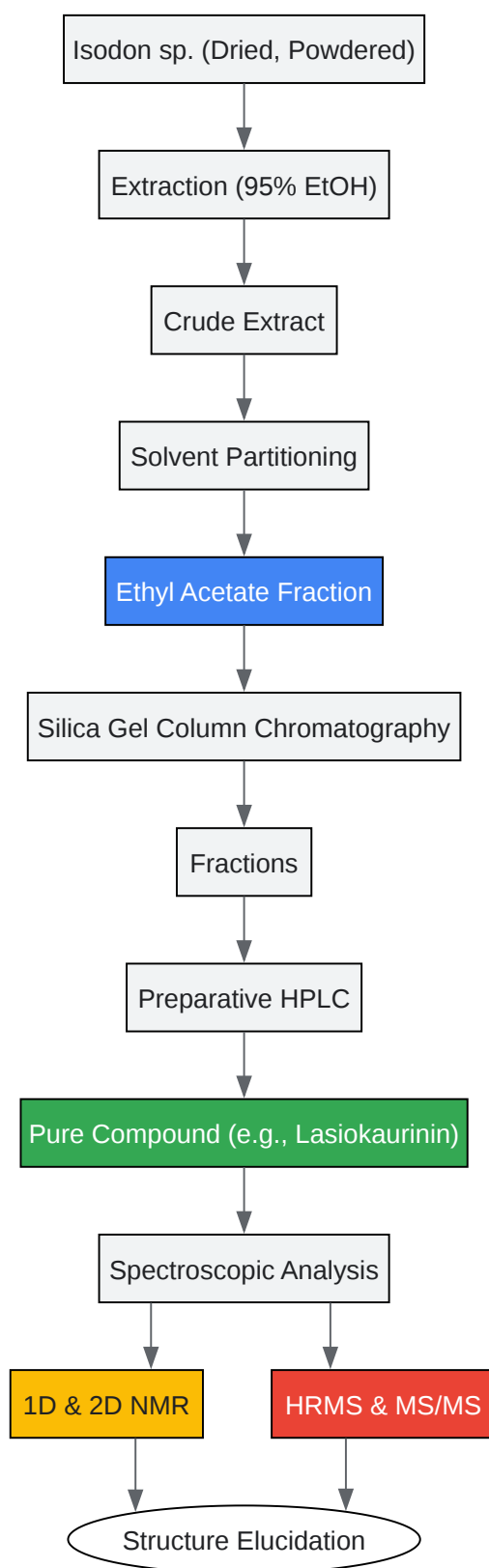
2.2. Spectroscopic Analysis

- NMR Spectroscopy: NMR spectra are recorded on a high-field NMR spectrometer (e.g., 500 or 600 MHz for ^1H NMR). Samples are typically dissolved in deuterated solvents such as chloroform- d (CDCl_3) or methanol- d_4 (CD_3OD). Chemical shifts are reported in parts per million (ppm) relative to the solvent peak or an internal standard like tetramethylsilane (TMS).
- Mass Spectrometry: High-resolution electrospray ionization mass spectrometry (HRESIMS) is performed on a suitable mass spectrometer to obtain the exact mass of the molecular ion. Tandem mass spectrometry (MS/MS) experiments are conducted to study the fragmentation patterns by selecting the protonated molecular ion ($[\text{M}+\text{H}]^+$) as the precursor ion.

Visualizations

3.1. Workflow for Isolation and Characterization

The following diagram illustrates a typical workflow for the isolation and characterization of ent-kaurane diterpenoids from an *Isodon* plant source.

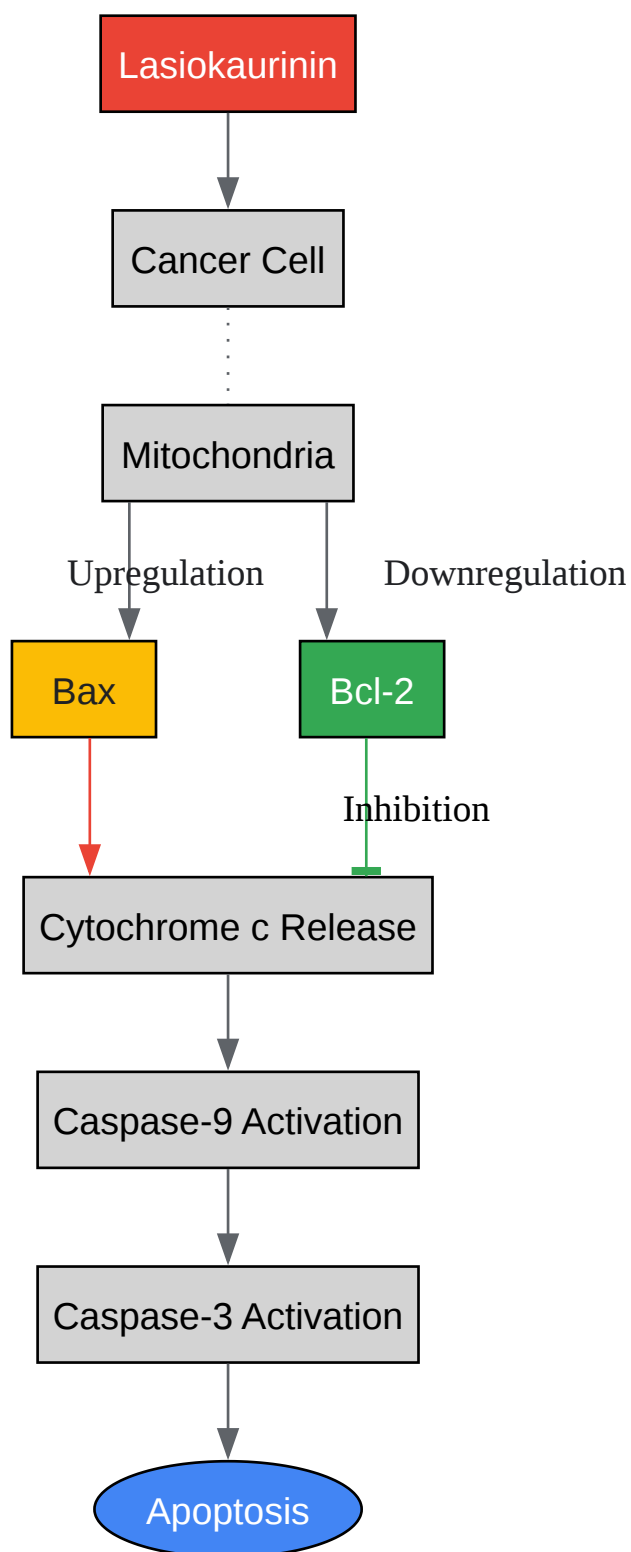


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Isolation and Characterization Workflow

3.2. Hypothetical Signaling Pathway for Cytotoxic Activity

Many ent-kaurane diterpenoids exhibit cytotoxic activity through the induction of apoptosis.[2][3][4][5] The diagram below depicts a simplified, hypothetical signaling pathway that could be investigated for a compound like **Lasiokaurinin**.



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Hypothetical Apoptotic Signaling Pathway

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